

Application Note and Protocol: Preparation of a 1M Bis-Tris Stock Solution

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Compound of Interest

Compound Name: *Bistris*

Cat. No.: *B1662375*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis-Tris, or bis(2-hydroxyethyl)amino-tris(hydroxymethyl)methane, is a versatile biological buffer widely used in biochemistry, molecular biology, and biopharmaceutical research.^{[1][2][3]} With a pKa value of approximately 6.5, it is an excellent buffering agent for maintaining a stable pH in the slightly acidic to neutral range of 5.8 to 7.2.^{[4][5][6]} This makes it particularly suitable for a variety of applications, including protein and nucleic acid electrophoresis, anion-exchange chromatography, and cell culture.^{[2][6][7]} Bis-Tris is considered a non-toxic alternative to buffers like cacodylate.^{[1][3]} This document provides a detailed protocol for the preparation of a 1M Bis-Tris stock solution.

Materials and Equipment

2.1 Materials

- Bis-Tris powder (Molecular Weight: 209.24 g/mol)^{[1][2][3][8]}
- High-purity, deionized (dH₂O) or Milli-Q water
- Concentrated Hydrochloric Acid (HCl) for pH adjustment
- 0.22 µm or 0.45 µm sterile filter (optional, for sterilization)

2.2 Equipment

- Analytical balance
- Beaker or flask of appropriate volume
- Graduated cylinders
- Volumetric flask
- Magnetic stirrer and stir bar
- pH meter, calibrated
- Autoclave (optional, for sterilization)
- Sterile storage bottles

Quantitative Data Summary

To prepare a 1M Bis-Tris stock solution, use the molecular weight (MW) of 209.24 g/mol . The required mass of Bis-Tris powder for various final volumes is summarized in the table below.

Final Volume of 1M Solution	Mass of Bis-Tris Powder (g)
100 mL	20.92 g
250 mL	52.31 g
500 mL	104.62 g
1 L	209.24 g
2 L	418.48 g

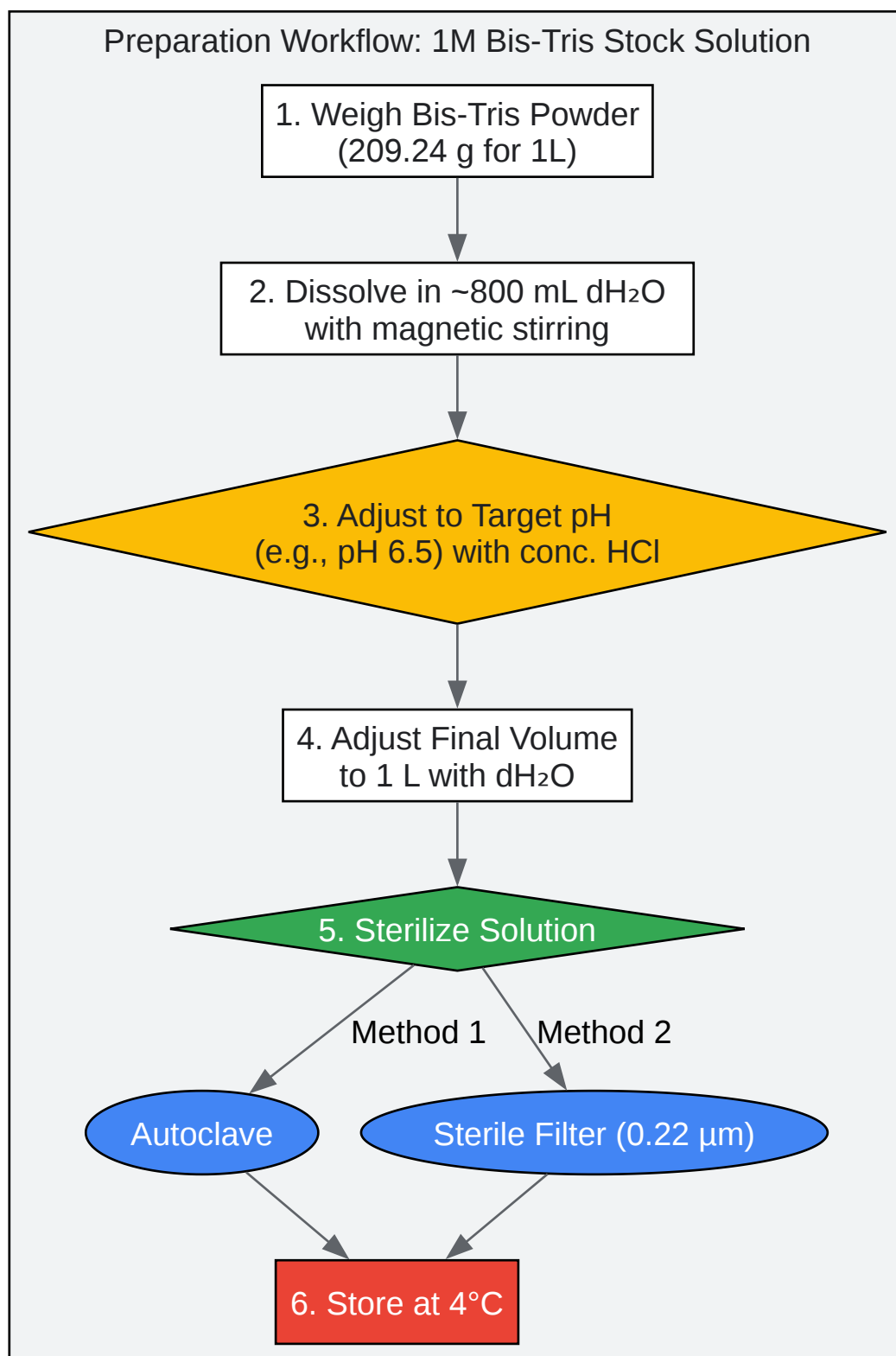
Experimental Protocol

This protocol describes the preparation of 1 liter of a 1M Bis-Tris stock solution. The quantities can be scaled according to the data in the table above.

- Weighing Bis-Tris: Accurately weigh 209.24 g of Bis-Tris powder using an analytical balance.
[7][9]
- Dissolving: Add the weighed Bis-Tris powder to a beaker containing approximately 800 mL of deionized water.[9][10] Place the beaker on a magnetic stirrer and add a stir bar. Stir until the powder is completely dissolved.[7] Bis-Tris is highly soluble in aqueous solutions.[2][3]
- pH Adjustment (If Required): The initial pH of a 1M Bis-Tris solution will be alkaline, typically between 9.0 and 11.0.[1][2][8] For most applications, the pH will need to be adjusted downwards.
 - Place the calibrated pH meter electrode into the solution.
 - Slowly add concentrated Hydrochloric Acid (HCl) dropwise while continuously stirring.[7][9][10]
 - Monitor the pH closely and continue adding acid until the desired pH (typically within the 6.0-7.0 range) is reached. Proceed with caution as the acid is concentrated.
- Final Volume Adjustment: Once the desired pH is set, carefully transfer the solution into a 1 L volumetric flask. Add deionized water to bring the final volume to the 1 L mark.[7][9]
- Sterilization: Sterilize the solution using one of the following methods:
 - Autoclaving: Transfer the solution to an autoclave-safe bottle and autoclave on a liquid cycle.[7][11]
 - Sterile Filtration: Pass the solution through a 0.22 μm or 0.45 μm sterile filter into a sterile storage bottle. This is the preferred method for heat-sensitive applications.[7][9]
- Storage: Store the sterilized 1M Bis-Tris stock solution in a clearly labeled, airtight bottle at 4°C.[7][9]

Workflow Visualization

The following diagram illustrates the key steps in the preparation of a 1M Bis-Tris stock solution.



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Caption: Workflow for preparing a 1M Bis-Tris stock solution.

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